

Indium(3+) trifluoride trihydrate safety data sheet (SDS)

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Compound of Interest

Compound Name: *Indium(3+) trifluoride trihydrate*

Cat. No.: *B7886559*

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Technical Whitepaper: Indium(III) Trifluoride Trihydrate Safety, Handling, and Application Protocols for Research & Development

Executive Summary

Indium(III) trifluoride trihydrate (

) is a specialized Lewis acid catalyst and precursor used in the synthesis of non-oxide glasses, organometallic frameworks, and pharmaceutical intermediates. While often categorized as a standard irritant, its dual-hazard profile—combining the systemic pulmonary toxicity of indium species with the corrosive, hypocalcemic potential of fluoride ions—demands a rigorous safety architecture.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of the compound's risks and a self-validating protocol for its safe utilization in high-performance research environments.

Chemical Identity & Physicochemical Profile

Property	Data
Chemical Name	Indium(III) fluoride trihydrate
Formula	
CAS Number	14166-78-0
Molecular Weight	225.86 g/mol
Appearance	White crystalline powder
Solubility	Slightly soluble in water; hydrolyzes slowly to release HF
Decomposition	Dehydrates/decomposes >100°C; releases toxic fumes (,)
Acidity	Lewis Acid; forms acidic solutions in water

Hazard Assessment: The "Why" Behind the Protocols

The Dual-Toxicity Mechanism

Researchers must treat

not merely as a salt, but as a generator of two distinct toxicological vectors:

- Indium Ion () – Systemic Pulmonary Risk:
 - Mechanism: Indium compounds, particularly when inhaled as particulates, are phagocytosed by alveolar macrophages. The poor solubility of indium salts in physiological pH leads to accumulation, triggering chronic inflammation, pulmonary alveolar proteinosis (PAP), and fibrosis ("Indium Lung").

- Critical Threshold: Occupational exposure limits are extremely low (TLV: 0.1 mg/m³ as In), necessitating HEPA filtration even for small quantities.
- Fluoride Ion (
) – Chemical & Systemic Risk:
 - Mechanism: Upon contact with moisture (sweat, mucous membranes) or strong acids, the compound hydrolyzes to release Hydrogen Fluoride (HF).
 - Reaction:
 - Bio-impact: Fluoride ions penetrate tissue deeply, sequestering calcium (
) and magnesium (
) , leading to local necrosis and potential systemic hypocalcemia (cardiac arrhythmia).

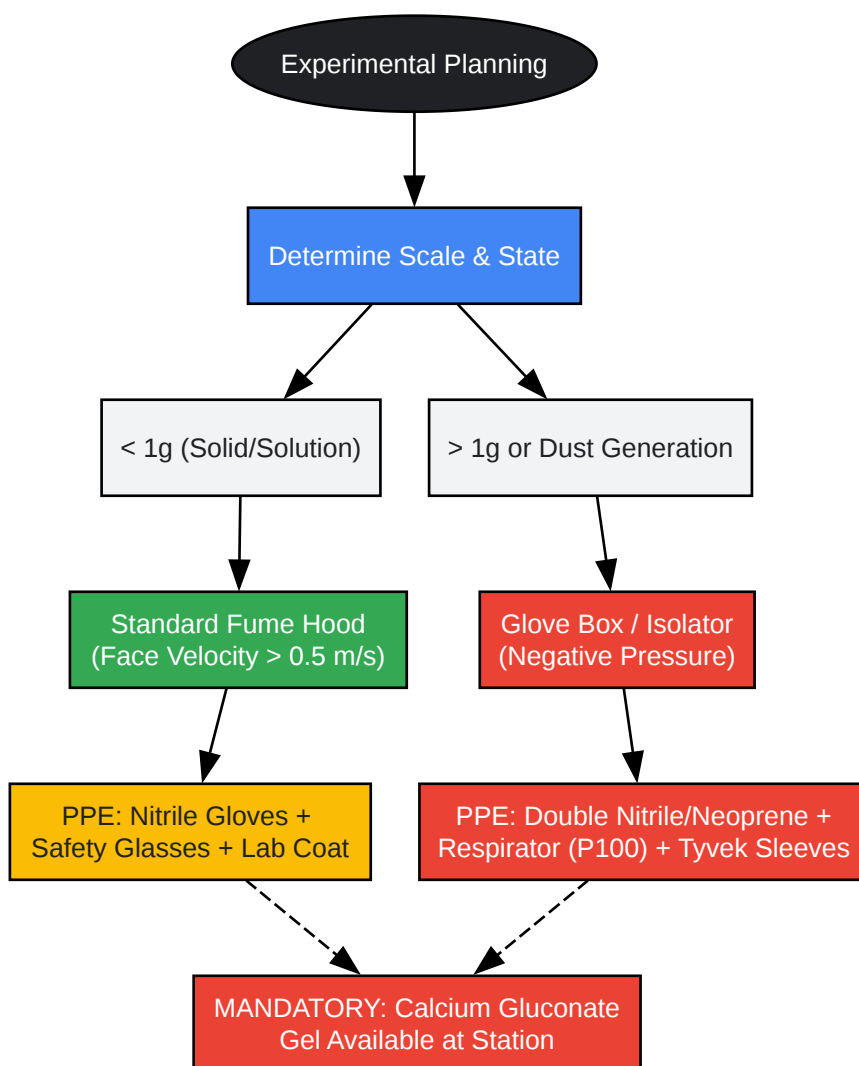
GHS Classification & Labeling

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1][2][3]
 - H319: Causes serious eye irritation.[1][2]
 - H335: May cause respiratory irritation.[1][3]
 - EUH032: Contact with acids liberates very toxic gas (HF).

Operational Safety & Engineering Controls

The following decision matrix dictates the required engineering controls based on the experimental scale.

Diagram 1: Risk Assessment & PPE Decision Matrix



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Caption: Operational workflow determining containment levels based on quantity and dust potential. Note the mandatory presence of Calcium Gluconate.

Emergency Response Protocols

Standard acid/base first aid is insufficient for Indium Fluoride due to the HF risk.

Skin Exposure (The "Minute 1" Protocol)

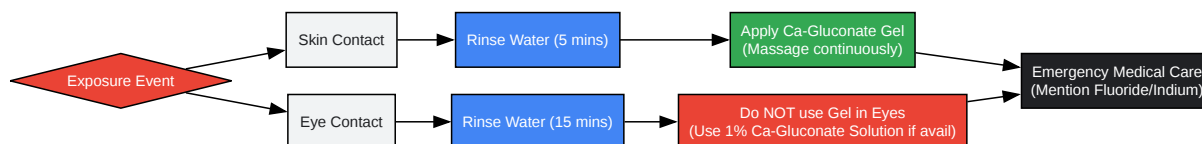
- Brush: Gently brush off dry powder (do not wet initially if possible to avoid hydrolysis on skin).

- Rinse: Flush with copious water for 5 minutes only. (Prolonged washing delays specific treatment).
- Neutralize: Apply 2.5% Calcium Gluconate Gel immediately. Massage into the skin until pain subsides.
- Medical: Seek evaluation. The fluoride ion can cause delayed deep-tissue destruction.

Inhalation (Indium Risk)

- Evacuate: Move to fresh air immediately.
- Support: Administer oxygen if breathing is difficult (trained personnel only).
- Monitor: Medical surveillance for pulmonary edema (delayed up to 48 hours) and serum indium levels.

Diagram 2: Exposure Response Workflow



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Caption: Critical response path distinguishing between skin and eye exposure. Calcium Gluconate gel is specific to skin; eyes require prolonged irrigation or specialized saline.

Application Context: Lewis Acid Catalysis

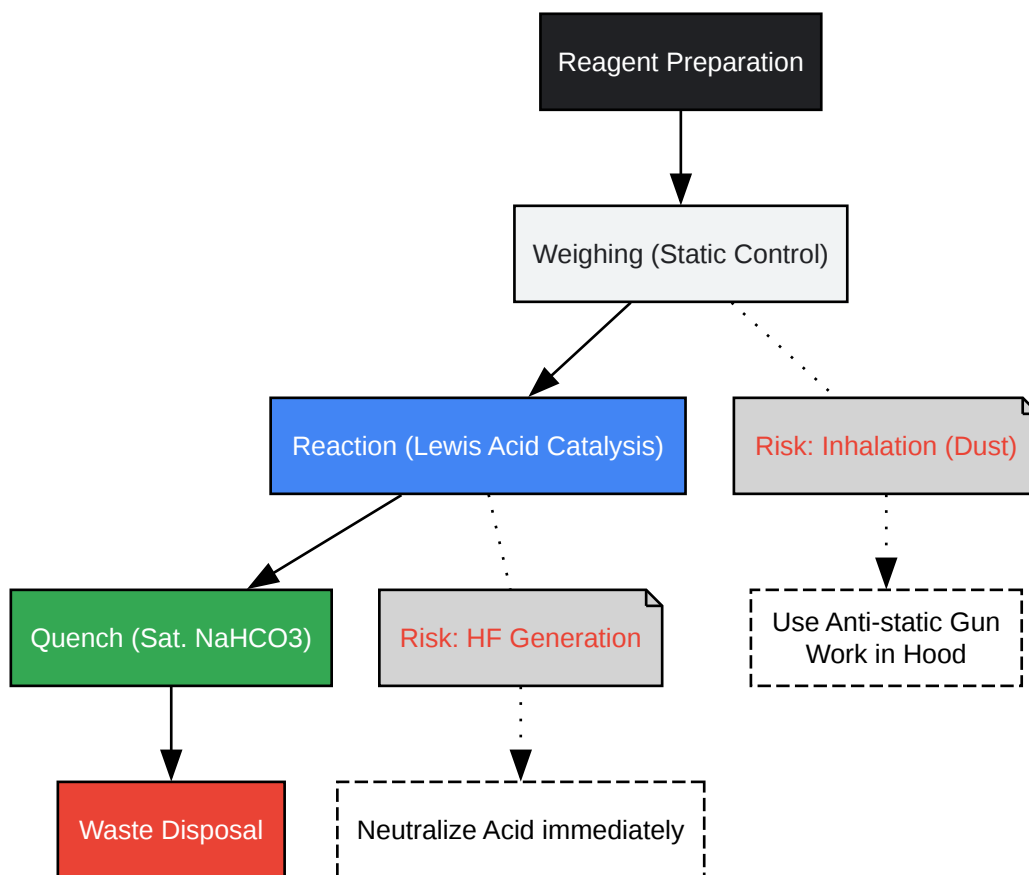
In organic synthesis (e.g., cyanosilylation of aldehydes),

acts as a water-tolerant Lewis acid. However, "water-tolerant" does not mean "hydrolysis-proof."

Experimental Best Practices:

- Dehydration: If the anhydrous form is required, dehydrate under vacuum at 150°C. Warning: This releases HF gas. Must be done with a caustic scrubber trap.
- Reaction Medium: While compatible with aqueous media, long-term storage in solution generates HF. Prepare solutions fresh.
- Quenching: Quench reactions with saturated Sodium Bicarbonate () to neutralize any generated HF before extraction.

Diagram 3: Safe Synthesis Workflow



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Caption: Synthesis workflow highlighting critical control points for dust inhalation and HF neutralization during quenching.

Storage & Disposal

- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area. Segregate from strong acids. Moisture sensitivity requires desiccated storage to prevent degradation and container corrosion.
- Transport:
 - Note: While some vendors list "Not Regulated" for the trihydrate, the anhydrous form is often UN 3260 (Corrosive solid, acidic, inorganic, n.o.s.).
 - Recommendation: Treat as UN 3260, Class 8, PG II for internal transport to ensure maximum caution.
- Disposal: Do not dispose of in sink. Collect in a dedicated "Inorganic Fluorides" waste stream. Adjust pH to >9 with lime () to precipitate Fluoride as and Indium as before handing over to hazardous waste contractors.

References

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